

# An In-Depth Technical Guide to 2-(2,5-Dimethylphenoxy)propanoic acid

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## Compound of Interest

Compound Name:	2-(2,5-Dimethylphenoxy)propanoic acid
CAS No.:	18996-04-8
Cat. No.:	B102579

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Prepared by: Gemini, Senior Application Scientist

This guide provides a comprehensive technical overview of **2-(2,5-Dimethylphenoxy)propanoic acid**, a molecule situated within the scientifically significant class of phenoxyalkanoic acids. While specific research on this particular compound is limited, its structural motifs are well-explored, offering valuable insights into its potential properties and applications. This document is intended for researchers, chemists, and drug development professionals seeking to understand its chemical context, potential synthesis, and avenues for future investigation.

## Core Identification and Chemical Structure

**2-(2,5-Dimethylphenoxy)propanoic acid** is a carboxylic acid derivative characterized by a propanoic acid moiety linked to a 2,5-dimethylphenyl group via an ether linkage.

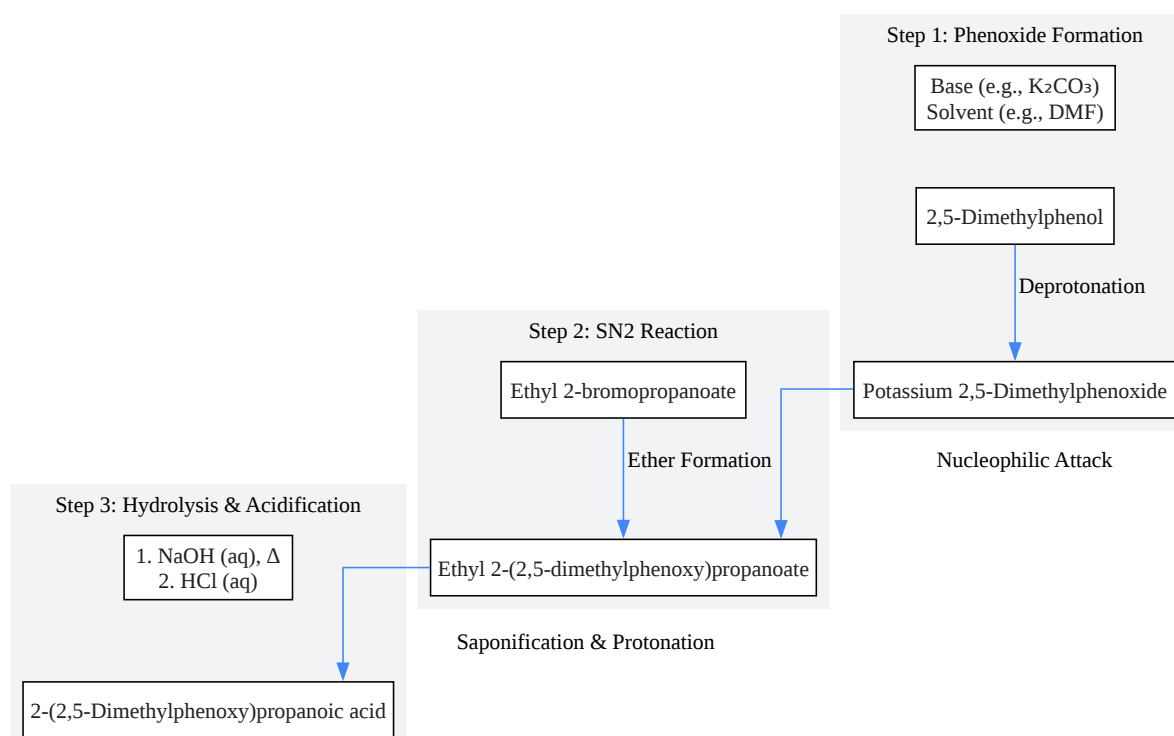
- CAS Number: 18996-04-8[1][2][3]
- Molecular Formula: C<sub>11</sub>H<sub>14</sub>O<sub>3</sub>[1][2]

- IUPAC Name: **2-(2,5-dimethylphenoxy)propanoic acid**
- Synonyms: While not extensively used, it may be referred to by its CAS number or variations of its IUPAC name.

It is critical to distinguish this compound from the well-known lipid-lowering drug Gemfibrozil (CAS: 25812-30-0), which is 5-(2,5-dimethylphenoxy)-2,2-dimethylpentanoic acid.[4] Although both share the 2,5-dimethylphenoxy core, Gemfibrozil has a longer, dimethyl-substituted pentanoic acid chain, leading to vastly different physicochemical and pharmacological properties.

## Chemical Structure

The structure consists of a chiral center at the C2 position of the propanoic acid chain, meaning it can exist as two enantiomers (R and S) or as a racemic mixture.[1]



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## Sources

- [1. Hit2Lead | 2-\(2,5-dimethylphenoxy\)propanoic acid | CAS# 18996-04-8 | MFCD03419316 | BB-4024053 \[hit2lead.com\]](#)
- [2. 18996-04-8 2-\(2,5-DIMETHYLPHENOXY\)PROPANOIC ACID \[chemsigma.com\]](#)
- [3. scbt.com \[scbt.com\]](#)
- [4. CAS 25812-30-0 | Sigma-Aldrich \[sigmaaldrich.com\]](#)
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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